

1-Methylimidazolium Chloride: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methylimidazolium chloride

Cat. No.: B1589782

[Get Quote](#)

An In-depth Technical Guide on the Core Properties, Synthesis, and Applications of **1-Methylimidazolium Chloride**.

This technical guide provides a comprehensive overview of **1-Methylimidazolium chloride**, an ionic liquid of significant interest in various scientific and industrial fields. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis protocols, and key applications, with a focus on its role in cellulose processing and as a precursor for other functionalized ionic liquids.

Core Properties of 1-Methylimidazolium Chloride

1-Methylimidazolium chloride, with the chemical formula $C_4H_7ClN_2$, is a salt that is liquid at or near room temperature, classifying it as an ionic liquid. Its unique properties, such as low vapor pressure, high thermal stability, and tunable solvency, make it a versatile compound in various chemical processes.

Property	Value	Citation(s)
CAS Number	35487-17-3	[1]
Molecular Weight	118.56 g/mol	[1]
Synonyms	1-Methylimidazole hydrochloride, MIM Cl	[2]
Appearance	Beige to light brown powder or solid	[2]
Purity	Typically ≥95%	[2]
Molecular Formula	C ₄ H ₆ N ₂ ·HCl	[2]

Synthesis of 1-Methylimidazolium Chloride: Experimental Protocol

The primary method for synthesizing **1-Methylimidazolium chloride** is through the alkylation of 1-methylimidazole. This process follows a bimolecular nucleophilic substitution (S_N2) pathway. The following protocol is a generalized procedure based on common laboratory practices for the synthesis of 1-alkyl-3-methylimidazolium halides.

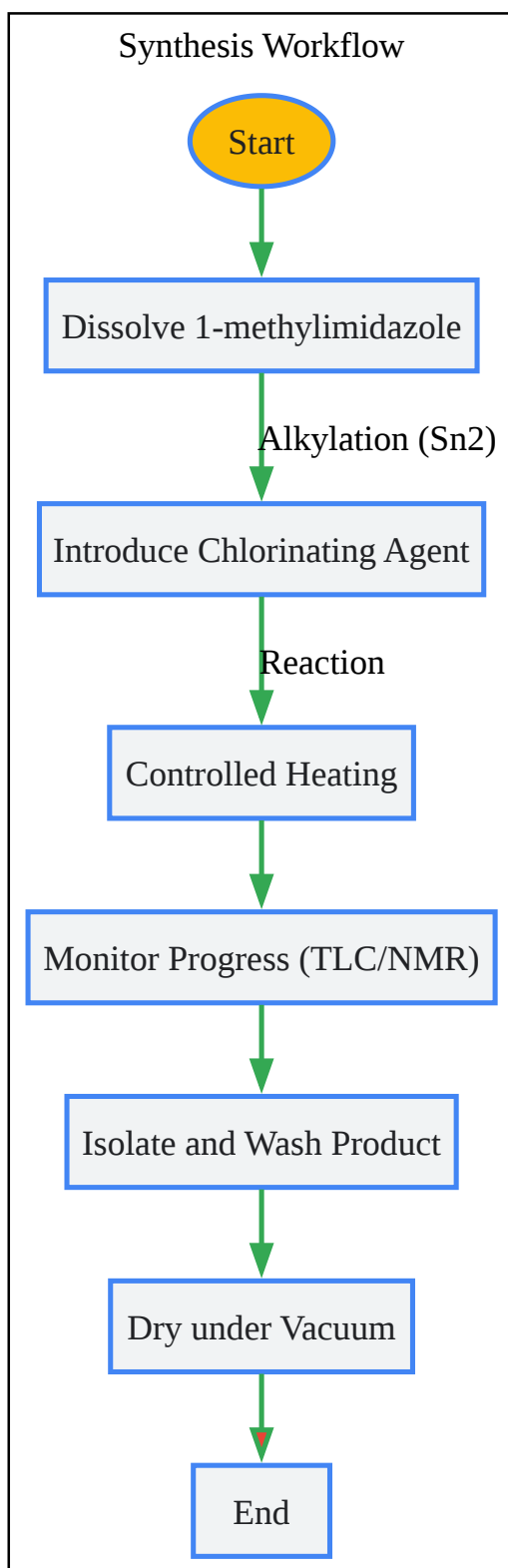
Materials and Equipment:

- 1-methylimidazole
- Chloromethane (or a suitable chlorinating agent)
- Anhydrous solvent (e.g., toluene, acetonitrile)
- Round-bottom flask
- Magnetic stirrer and heating mantle
- Condenser
- Apparatus for working under an inert atmosphere (e.g., nitrogen or argon)

- Rotary evaporator
- Washing solvents (e.g., ethyl acetate, diethyl ether)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a condenser, dissolve 1-methylimidazole in an anhydrous solvent under an inert atmosphere.
- **Alkylation:** Introduce the chlorinating agent to the stirred solution. The reaction with gaseous chloromethane requires a pressure vessel, while other liquid chlorinating agents can be added dropwise. The reaction is typically exothermic and may require initial cooling.
- **Reaction Conditions:** The reaction mixture is then stirred at a controlled temperature. For less reactive chlorides, heating may be necessary for several hours to days to ensure the completion of the reaction.[3]
- **Monitoring:** The progress of the reaction can be monitored using techniques such as Thin Layer Chromatography (TLC) or Nuclear Magnetic Resonance (NMR) spectroscopy.[3]
- **Isolation and Purification:** Upon completion, the product, which is often a viscous liquid or a solid, is isolated. The crude product is washed with a non-polar solvent like ethyl acetate or diethyl ether to remove any unreacted starting materials.[3]
- **Drying:** The purified **1-Methylimidazolium chloride** is then dried under vacuum to remove any residual solvent.



[Click to download full resolution via product page](#)

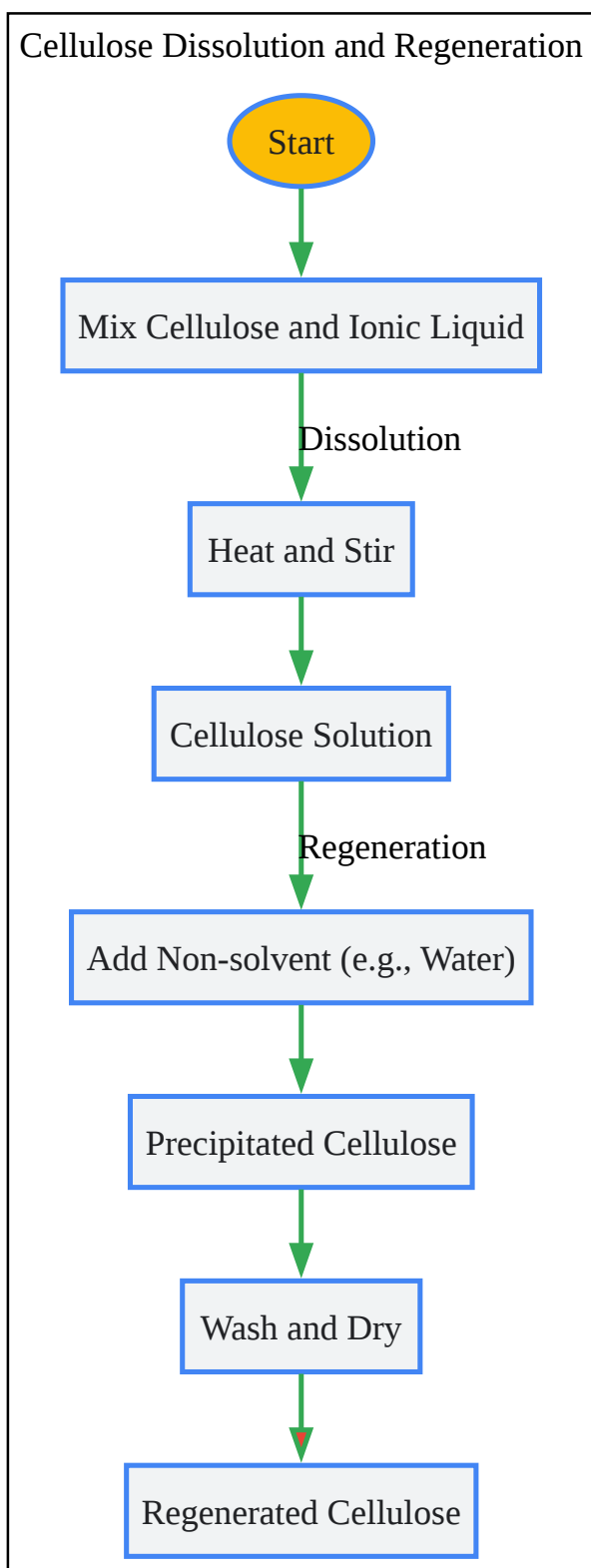
Synthesis workflow for **1-Methylimidazolium chloride**.

Applications in Cellulose Processing

Imidazolium-based ionic liquids are effective solvents for cellulose, a biopolymer notoriously difficult to dissolve in common solvents.[4][5] **1-Methylimidazolium chloride** and its derivatives can disrupt the extensive hydrogen-bonding network in cellulose, enabling its dissolution and subsequent regeneration or chemical modification.[6]

Experimental Protocol for Cellulose Dissolution:

- **Drying:** Dry the cellulose and **1-Methylimidazolium chloride** under vacuum to remove moisture, which can interfere with the dissolution process.
- **Mixing:** In a suitable vessel, mix the dried cellulose with **1-Methylimidazolium chloride**.
- **Heating:** Heat the mixture with stirring. The temperature required for dissolution can vary but is often in the range of 80-120°C.[7]
- **Dissolution:** Continue heating and stirring until the cellulose is fully dissolved, resulting in a viscous solution.
- **Regeneration:** The dissolved cellulose can be regenerated by adding a non-solvent such as water, ethanol, or acetone. This causes the cellulose to precipitate out of the ionic liquid solution. The regenerated cellulose can then be collected, washed, and dried.[5]



[Click to download full resolution via product page](#)

Workflow for cellulose processing using **1-Methylimidazolium chloride**.

Toxicity and Safety Considerations

While ionic liquids are often touted as "green solvents" due to their low vapor pressure, their toxicity should not be overlooked. Studies on related imidazolium-based ionic liquids have shown that their toxicity can be influenced by the length of the alkyl chain on the cation and the nature of the anion.^{[8][9]}

Hazard Information for **1-Methylimidazolium Chloride**:

- Acute Toxicity: Harmful if swallowed.^[1]
- Skin Irritation: Causes skin irritation.^[1]
- Eye Irritation: Causes serious eye irritation.^[1]
- Respiratory Irritation: May cause respiratory tract irritation.^[1]

It is imperative to handle **1-Methylimidazolium chloride** with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, in a well-ventilated area. For detailed safety information, refer to the Material Safety Data Sheet (MSDS).

Role in Drug Development and Other Applications

While the primary applications of **1-Methylimidazolium chloride** are in materials science and as a solvent, its derivatives have been explored in the context of drug delivery. The ability of ionic liquids to dissolve a wide range of active pharmaceutical ingredients (APIs) and their tunable properties make them of interest for developing novel drug formulations.^[10] However, the direct application of **1-Methylimidazolium chloride** in drug development is not as prevalent as its longer-chain alkyl derivatives.

Other notable applications include:

- Catalysis: It can act as both a solvent and a catalyst in certain chemical reactions, such as the dehydration of fructose to 5-hydroxymethylfurfural.^[2]
- Electrochemistry: Imidazolium-based ionic liquids are used as electrolytes in batteries and other electrochemical devices.^[11]

- Green Chemistry: It serves as a recyclable and non-volatile alternative to traditional organic solvents in various chemical processes.[11]

This technical guide provides a foundational understanding of **1-Methylimidazolium chloride** for researchers and professionals. Further investigation into specific applications and experimental conditions is encouraged for more specialized uses.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. 1-Methylimidazolium chloride | C₄H₇ClN₂ | CID 12196634 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. 1-Methylimidazolium chloride, 95% - 35487-17-3 - Manufacturers & Suppliers in India [ottokemi.com]
3. benchchem.com [benchchem.com]
4. mdpi.com [mdpi.com]
5. researchgate.net [researchgate.net]
6. Preparation of Cellulose Nanocrystals by Synergistic Action of Ionic Liquid and Recyclable Solid Acid under Mild Conditions - PMC [pmc.ncbi.nlm.nih.gov]
7. mdpi.com [mdpi.com]
8. NTP Technical Report on the Toxicity Studies of Select Ionic Liquids (1-Ethyl-3-Methylimidazolium Chloride, 1-Butyl-3-Methylimidazolium Chloride, 1-Butyl-1-Methylpyrrolidinium Chloride, and N-Butylpyridinium Chloride) Administered in Drinking Water to Sprague Dawley (Hsd:Sprague Dawley® SD®) Rats and B6C3F1/N Mice - NCBI Bookshelf [ncbi.nlm.nih.gov]
9. Toxicity studies of select ionic liquids (1-ethyl-3-methylimidazolium chloride, 1-butyl-3-methylimidazolium chloride, 1-butyl-1-methylpyrrolidinium chloride, and n-butylpyridinium chloride) administered in drinking water to Sprague Dawley (Hsd:Sprague Dawley SD) rats and B6C3F1/N mice - PubMed [pubmed.ncbi.nlm.nih.gov]
10. researchgate.net [researchgate.net]

- 11. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [1-Methylimidazolium Chloride: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1589782#1-methylimidazolium-chloride-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com